

# Destruxin A: A Technical Overview of its Molecular Properties and Biological Activities

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## Compound of Interest

Compound Name: Destruxin A

Cat. No.: B8054987

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## Abstract

**Destruxin A**, a cyclic hexadepsipeptide produced by the entomopathogenic fungus *Metarhizium anisopliae*, has garnered significant interest for its potent insecticidal, antiviral, and anticancer properties. This technical guide provides a comprehensive overview of the molecular characteristics of **Destruxin A**, including its molecular formula and CAS number. It further delves into the mechanisms underlying its biological activities, supported by experimental data and detailed protocols. Key signaling pathways affected by **Destruxin A** are elucidated through structured diagrams, offering a visual representation of its mode of action.

## Core Molecular and Chemical Properties

**Destruxin A** is a well-characterized mycotoxin with the following molecular identifiers and chemical properties.

Property	Value	Reference
Molecular Formula	C <sub>29</sub> H <sub>47</sub> N <sub>5</sub> O <sub>7</sub>	[1][2][3][4]
CAS Number	6686-70-0	[1][2][3][4]
Molecular Weight	577.71 g/mol	[1][2][4]
Appearance	Powder	[3]
Solubility	Soluble in Acetonitrile, DMF, DMSO	[3]

## Biological Activities and Mechanisms of Action

**Destruxin A** exhibits a range of biological effects, primarily centered around its insecticidal, immunosuppressive, and anticancer activities. The underlying mechanisms are multifaceted, often involving the disruption of cellular homeostasis and key signaling pathways.

### Insecticidal Activity

The insecticidal properties of **Destruxin A** are a primary focus of research. It acts as a potent toxin to a variety of insect species.

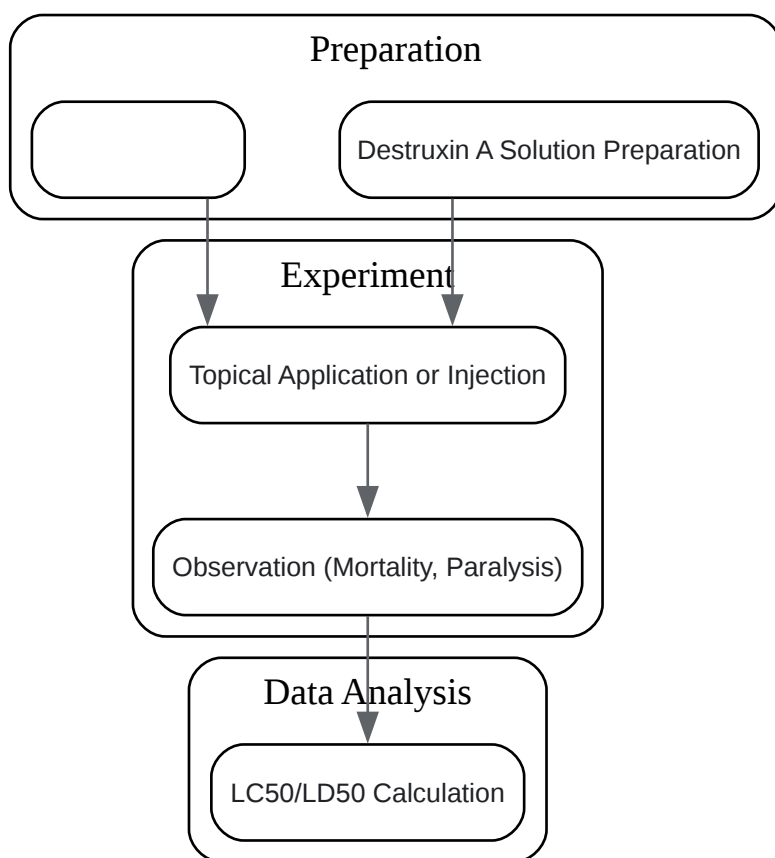
Mechanism of Action:

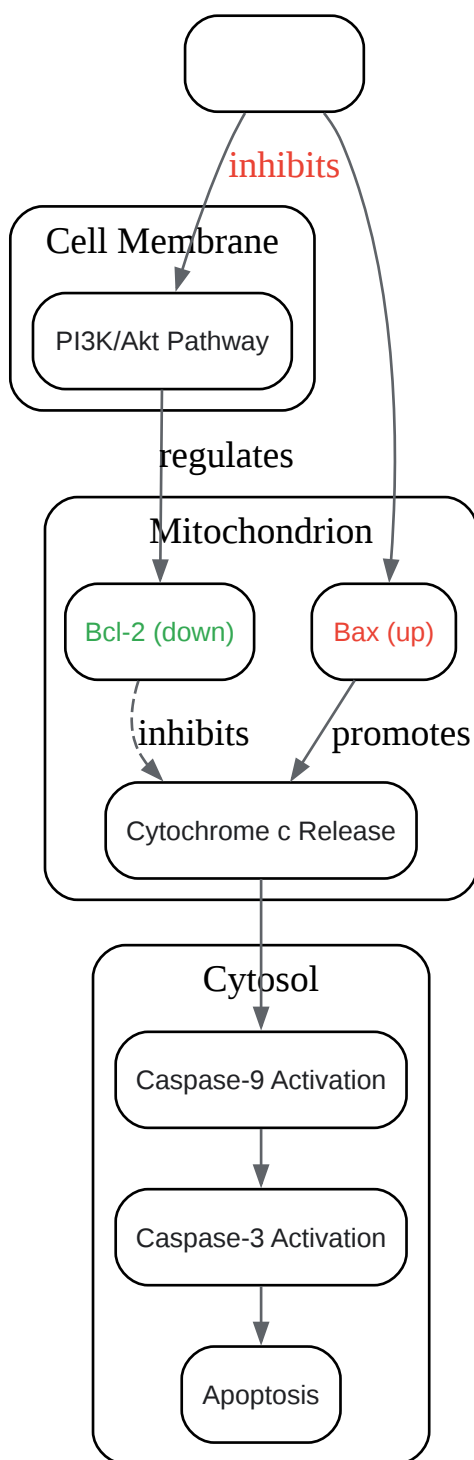
The insecticidal action of **Destruxin A** is largely attributed to its ability to disrupt calcium homeostasis in insect cells. This disruption leads to a cascade of events culminating in paralysis and death.

- **Calcium Channel Modulation:** **Destruxin A** is known to affect calcium channels in insect muscle and nerve cells, leading to an influx of Ca<sup>2+</sup> ions.[5] This uncontrolled increase in intracellular calcium disrupts normal cellular functions.
- **Mitochondrial Dysfunction:** The overload of cytosolic calcium can lead to mitochondrial damage, impairing energy production and triggering apoptotic pathways.
- **Immune Suppression:** **Destruxin A** can suppress the insect's innate immune system, making it more susceptible to fungal infection and other pathogens.[6][7] It achieves this by reducing

the expression of antimicrobial peptides.[6][7]

Experimental Workflow: Assessing Insecticidal Activity





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